

UV-Vis Absorption Spectra of Conjugated Oxime Acids: A Comparative Technical Guide

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Compound of Interest

Compound Name: *2-Phenylmethoxyiminobutanoic acid*

CAS No.: *5435-45-0*

Cat. No.: *B13794515*

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Executive Summary

Conjugated Oxime Acids (structure:

) exhibit distinct spectral signatures governed by the interplay between the oxime (

) chromophore, the carboxylic acid, and the conjugated

-system. Unlike simple ketones, their absorption profiles are highly sensitive to pH due to the acidity of the oxime proton (

), allowing for tunable "spectral switching."

This guide compares these compounds against Conjugated Carbonyls (their synthetic precursors) and Non-Conjugated Oximes, providing researchers with the data needed for identification, purity assessment, and photochemical application.

Part 1: Theoretical Framework & Electronic Transitions

The UV-Vis spectrum of a conjugated oxime acid is dominated by two primary electronic transitions. Understanding these allows for the correct interpretation of spectral shifts.

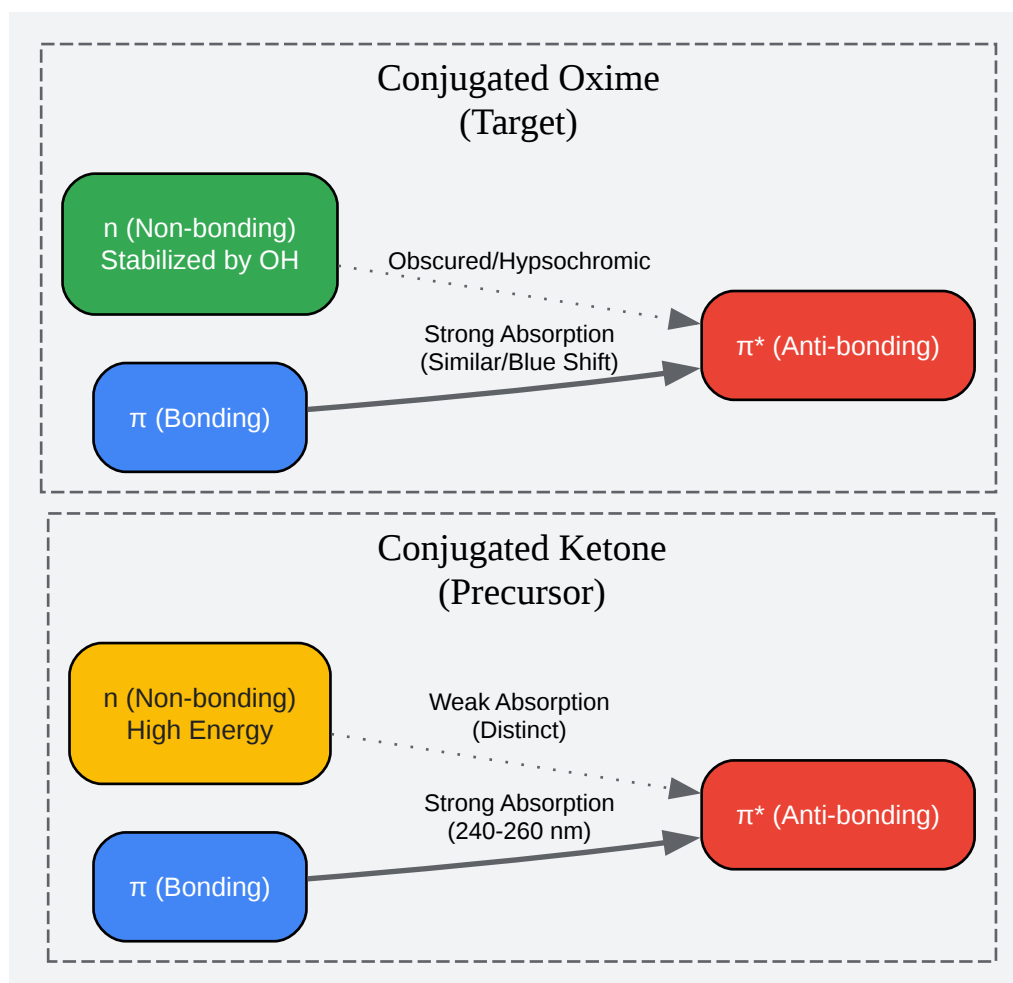
The Chromophores[1][2]

- Transition (High Intensity):
 - Origin: Delocalization across the conjugated system (e.g., Aromatic Ring
 $C=N$
 $COOH$).
 - Location: Typically 240–300 nm for mono-aryl systems; >350 nm for polyenes (e.g., Retinal oxime).
 - Character: This is the primary "fingerprint" band. It undergoes a bathochromic (red) shift as conjugation length increases.[1]
- Transition (Low Intensity):
 - Origin: Excitation of a non-bonding electron from the nitrogen or oxygen lone pair to the antibonding orbital.
 - Location: Often appears as a weak shoulder on the long-wavelength side of the band.
 - Comparison: This transition is generally less distinct in oximes than in ketones because the

group stabilizes the n-electrons, lowering their ground-state energy.

Diagram: Electronic Energy State Comparison

The following diagram illustrates the HOMO-LUMO gap differences that drive the spectral observations.



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Figure 1: Comparison of electronic transitions. Note the stabilization of the n-orbital in oximes, which often obscures the $n \rightarrow \pi^*$ transition compared to ketones.

Part 2: Comparative Analysis

This section benchmarks Conjugated Oxime Acids against alternative functional groups.

Comparison 1: Oxime Acid vs. Conjugated Ketone (Precursor)

Scenario: Monitoring the synthesis of an oxime from a keto-acid (e.g., Phenylglyoxylic acid)

Oxime).

Feature	Conjugated Ketone ()	Conjugated Oxime ()	Spectral Consequence
Primary Band ()	~240–260 nm (Benzoyl)	~235–255 nm	Hypsochromic Shift (Blue): The C=N bond is less polarizable than C=O, often causing a slight blue shift (5–10 nm) upon oximation.
Band	Distinct weak band (>300 nm)	Often buried or blue- shifted	Loss of Feature: The "tail" absorption characteristic of ketones often disappears.
pH Sensitivity	Low (until enolization at extreme pH)	High (Amphoteric)	Critical Differentiator: Oximes exhibit a massive red shift in basic media (formation of oximate anion).

Comparison 2: Effect of Conjugation Length (The "Retinal" Case)

To understand the impact of the "Conjugated" part of the name, we look at polyene systems.^[2]

- Retinal (Aldehyde):

.

- Retinal Oxime:

.^[3]

- Insight: While conjugation pushes absorption into the visible range for both, the oxime derivative consistently absorbs at slightly higher energy (shorter wavelength) than the carbonyl parent due to the electronic nature of the Schiff base-like linkage.

Comparison 3: pH-Dependent Spectral Switching

This is the most powerful identification tool for oxime acids.

- Acidic/Neutral pH: The oxime exists as

.
- Basic pH (): The oxime deprotonates to the Oximate Anion ().
- Result: The negative charge on the oxygen pushes electron density into the conjugated system, raising the HOMO energy and causing a Bathochromic (Red) Shift (typically +10 to +40 nm) and a Hyperchromic Effect (increase in intensity).

Part 3: Experimental Protocol for Spectral Characterization

Objective: To accurately determine

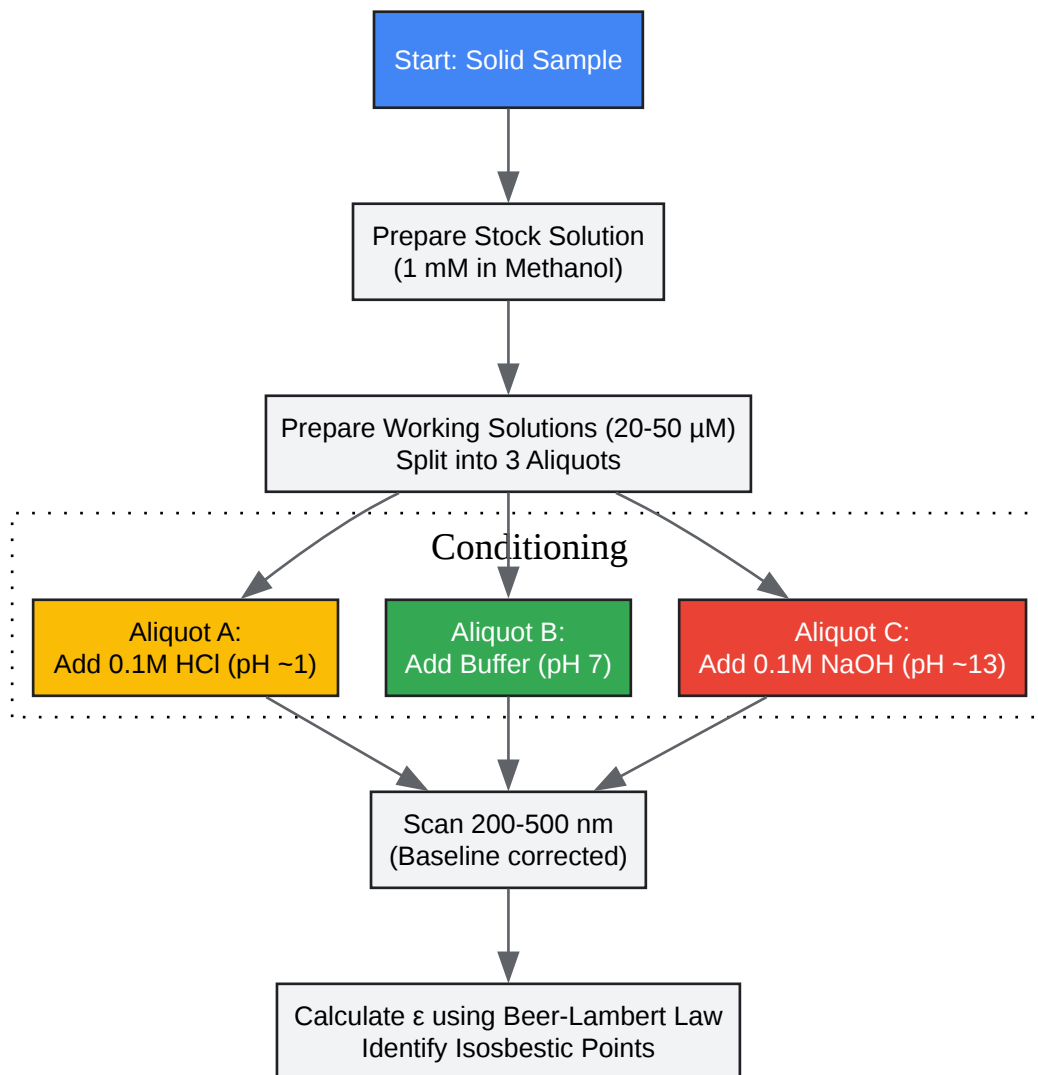
and

(Molar Extinction Coefficient) while controlling for acid-base equilibria.

Reagents & Equipment[4][5]

- Solvent: HPLC-grade Methanol or Ethanol (Cut-off < 205 nm).
- Buffers: Phosphate buffer (pH 7.0), 0.1 M HCl (pH 1), 0.1 M NaOH (pH 13).
- Standard: Pure Phenylglyoxylic acid oxime (or synthesized target).
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–500 nm).

Workflow Diagram



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Figure 2: Experimental workflow for characterizing pH-dependent spectral shifts.

Step-by-Step Procedure

- **Baseline Correction:** Fill two quartz cuvettes with the solvent blank. Run a baseline correction.^[4]
- **Stock Preparation:** Dissolve ~1.5 mg of the conjugated oxime acid in 10 mL of Methanol. Sonicate to ensure complete dissolution.

- Dilution: Dilute the stock to a concentration of approx.

.^[5] Note: Absorbance at

should be between 0.6 and 0.8 for maximum accuracy.

- pH Scan:
 - Scan 1 (Neutral): Record spectrum in pure methanol or pH 7 buffer.
 - Scan 2 (Acidic): Add 1 drop of conc. HCl to the cuvette (or use acidic buffer). Note any shift (usually minimal for oximes, but carboxylate protonation may occur).
 - Scan 3 (Basic): Add 1 drop of 1M NaOH. Observe the Red Shift. This confirms the presence of the oxime group.
- Data Processing: Plot Absorbance vs. Wavelength. If the curves for Acid/Base/Neutral cross at a single point, this is the Isosbestic Point, confirming that only two species (protonated/deprotonated) are in equilibrium without degradation.

Part 4: Reference Data Table

Use this table to benchmark your experimental results.

Compound Class	Representative Compound	(Neutral)	(Basic/Anionic)	()	Key Reference
Conjugated Ketone	Acetophenone	242 nm	242 nm (No shift)*	~13,000	[1]
Conjugated Oxime	Acetophenone Oxime	240 nm	~275 nm (Strong shift)	~12,000	[2]
Polyene Aldehyde	All-trans Retinal	380 nm	N/A (Unstable)	~40,000	[3]
Polyene Oxime	Retinal Oxime	370 nm	~440 nm	~50,000	[3]
-Keto Acid	Phenylglyoxylic Acid	255 nm	250 nm	~10,000	[4]

*Note: Ketones do not form a stable conjugated anion at moderate basic pH; they may undergo aldol reactions or enolization which changes the structure entirely.

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